

Commercial Suppliers of 3-Iodo-1H-pyrazole for Research: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Iodo-1H-pyrazole

Cat. No.: B494253

[Get Quote](#)

For researchers, scientists, and drug development professionals engaged in the synthesis of novel molecular entities, **3-Iodo-1H-pyrazole** is a critical building block. Its versatile reactivity, particularly in cross-coupling reactions, makes it an invaluable starting material for the generation of diverse compound libraries. This technical guide provides an in-depth overview of commercial suppliers, key product specifications, and a detailed experimental protocol for a common application of **3-Iodo-1H-pyrazole**.

Supplier and Product Specifications

Sourcing high-quality starting materials is paramount for the success of any research endeavor. The following table summarizes the offerings for **3-Iodo-1H-pyrazole** from several reputable commercial suppliers. This allows for a convenient comparison of purity, available quantities, and catalog numbers to facilitate procurement.

Supplier	Catalog Number(s)	Purity	Available Quantities
Chem-Impex	30713	≥ 98% (GC)[1]	Inquire for details
Thermo Scientific	H36465.03, H36465.06	97%[2], ≥96.0% (GC) [3]	1 g, 5 g[2][3]
Oakwood Chemical	046994	Inquire for details	1 g, 5 g[4]
Sigma-Aldrich	BML00254	AldrichCPR*	Inquire for details
Fisher Scientific	AAH3646503, AAH3646506	97%[5]	1 g, 5 g[5]

*Note: For the AldrichCPR product line, the buyer assumes responsibility for confirming product identity and purity as analytical data is not collected by the supplier[6].

Key Applications in Research and Development

3-Iodo-1H-pyrazole is a versatile intermediate primarily utilized in the synthesis of more complex molecules for various research applications, including:

- **Pharmaceutical Development:** It serves as a crucial building block in the creation of novel pharmaceuticals, particularly in the exploration of anti-inflammatory and anti-cancer agents. [2] Its structure is a key component in the development of compounds targeting specific biological pathways.
- **Agrochemical Chemistry:** This compound is an important intermediate in the synthesis of fungicides and herbicides, contributing to the enhancement of crop protection.[2]
- **Materials Science:** **3-Iodo-1H-pyrazole** is used in the formulation of advanced materials, such as polymers and coatings, to improve durability and environmental resistance.[2]
- **Organic Synthesis:** As a versatile building block, it facilitates the efficient creation of complex molecules.[1] It is frequently employed in cross-coupling reactions like the Sonogashira and Suzuki reactions to form new carbon-carbon bonds.

Experimental Protocol: Sonogashira Cross-Coupling Reaction

The Sonogashira cross-coupling reaction is a powerful method for the formation of a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide. The following protocol is a general guideline for the coupling of **3-Iodo-1H-pyrazole** with an alkyne.

Materials:

- **3-Iodo-1H-pyrazole**
- Terminal alkyne (e.g., phenylacetylene)
- Palladium catalyst (e.g., $\text{Pd(PPh}_3)_4$ or $\text{PdCl}_2(\text{PPh}_3)_2$)
- Copper(I) iodide (CuI)
- Base (e.g., triethylamine (Et_3N) or diisopropylethylamine (DIPEA))
- Anhydrous solvent (e.g., tetrahydrofuran (THF) or N,N-dimethylformamide (DMF))
- Inert gas (Argon or Nitrogen)
- Standard glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Magnetic stirrer and heating mantle
- Thin-layer chromatography (TLC) supplies for reaction monitoring

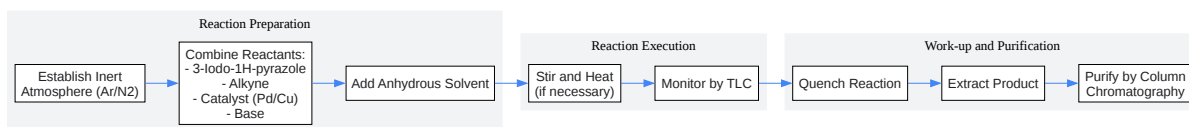
Procedure:

- **Reaction Setup:** To a dry round-bottom flask under an inert atmosphere (Argon or Nitrogen), add **3-Iodo-1H-pyrazole** (1.0 equiv.), the palladium catalyst (e.g., 5 mol%), and copper(I) iodide (5-10 mol%).
- **Solvent and Base Addition:** Add the anhydrous solvent (e.g., THF) and the base (e.g., Et_3N , 2.0-3.0 equiv.).

- Alkyne Addition: Add the terminal alkyne (1.1-1.5 equiv.) to the reaction mixture.
- Reaction Execution: Stir the reaction mixture at room temperature or heat as necessary (e.g., 50-80 °C). The optimal temperature will depend on the specific substrates.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material (**3-Iodo-1H-pyrazole**) is consumed.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Quench the reaction by adding a saturated aqueous solution of ammonium chloride or water.
 - Extract the product with an appropriate organic solvent (e.g., ethyl acetate).
 - Wash the combined organic layers with brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
 - Filter and concentrate the solvent under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., a mixture of hexanes and ethyl acetate) to yield the desired coupled product.

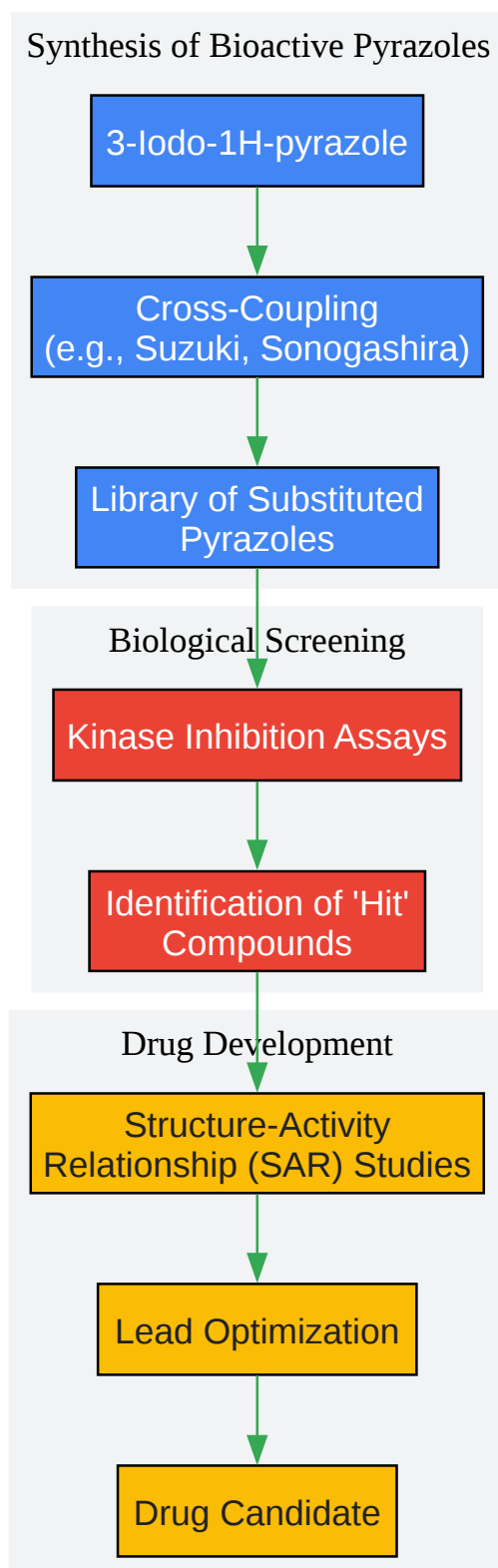
Visualizing the Workflow

To better illustrate the logical flow of the experimental process, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for a Sonogashira cross-coupling reaction.



[Click to download full resolution via product page](#)

Caption: Logical relationship from starting material to drug candidate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 3-Iodo-1H-pyrazole, 97% 1 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 3. 3-Iodo-1H-pyrazole, 97% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. 3-Iodo-1H-pyrazole [oakwoodchemical.com]
- 5. 3-Iodo-1H-pyrazole, 97% | Fisher Scientific [fishersci.ca]
- 6. 3-Iodo-1H-pyrazole AldrichCPR 4522-35-4 [sigmaaldrich.com]
- To cite this document: BenchChem. [Commercial Suppliers of 3-Iodo-1H-pyrazole for Research: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b494253#commercial-suppliers-of-3-iodo-1h-pyrazole-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com